

# 1,2-dichloro-4,5-dinitrobenzene CAS number and properties

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## Compound of Interest

Compound Name: 1,2-Dichloro-4,5-dinitrobenzene

Cat. No.: B1583372

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An In-depth Technical Guide to **1,2-Dichloro-4,5-dinitrobenzene**

## Executive Summary

This technical guide provides a comprehensive overview of **1,2-dichloro-4,5-dinitrobenzene**, a key chemical intermediate in various industrial and research applications. The document details its chemical identity, physical and chemical properties, established synthesis protocols, and significant chemical reactions. Furthermore, it explores its applications in the development of pharmaceuticals and agrochemicals, while also providing critical safety and handling information. This guide is intended for researchers, chemists, and professionals in the fields of drug development and chemical synthesis, offering both foundational knowledge and practical insights into the handling and utilization of this compound.

## Introduction: Significance of Dinitroaromatic Compounds

Dinitroaromatic compounds are a class of organic molecules characterized by the presence of two nitro groups attached to a benzene ring. These compounds are of significant interest in organic synthesis due to the strong electron-withdrawing nature of the nitro groups, which activates the aromatic ring for nucleophilic substitution reactions. Among these, **1,2-dichloro-4,5-dinitrobenzene** stands out as a versatile precursor for the synthesis of more complex molecules, including dyes, pesticides, and pharmacologically active agents. Its specific

substitution pattern offers unique reactivity and opportunities for regioselective chemical transformations.

## Chemical Identity and Physicochemical Properties

**1,2-Dichloro-4,5-dinitrobenzene** is a solid organic compound. Its key identifiers and physical properties are summarized in the table below.

Property	Value
CAS Number	6306-39-4[1][2][3]
Molecular Formula	C6H2Cl2N2O4[1][2][3][4]
Molecular Weight	237.00 g/mol [1][2][5][6]
Appearance	Powder, crystals, or chunks[2][5][6]
Melting Point	105-107 °C[2][3][5]
Boiling Point	352.3 °C (Predicted)[3]
Density	1.729 g/cm <sup>3</sup> (Predicted)[3]
Solubility	Slightly soluble in water, soluble in organic solvents like ethanol, acetone, and chloroform. [3]
InChI Key	IGSAVPVCQHAPSM-UHFFFAOYSA-N[2][4]
SMILES String	[O-]--INVALID-LINK--c1cc(Cl)c(Cl)cc1-- INVALID-LINK--=O[2]

## Synthesis of 1,2-Dichloro-4,5-dinitrobenzene

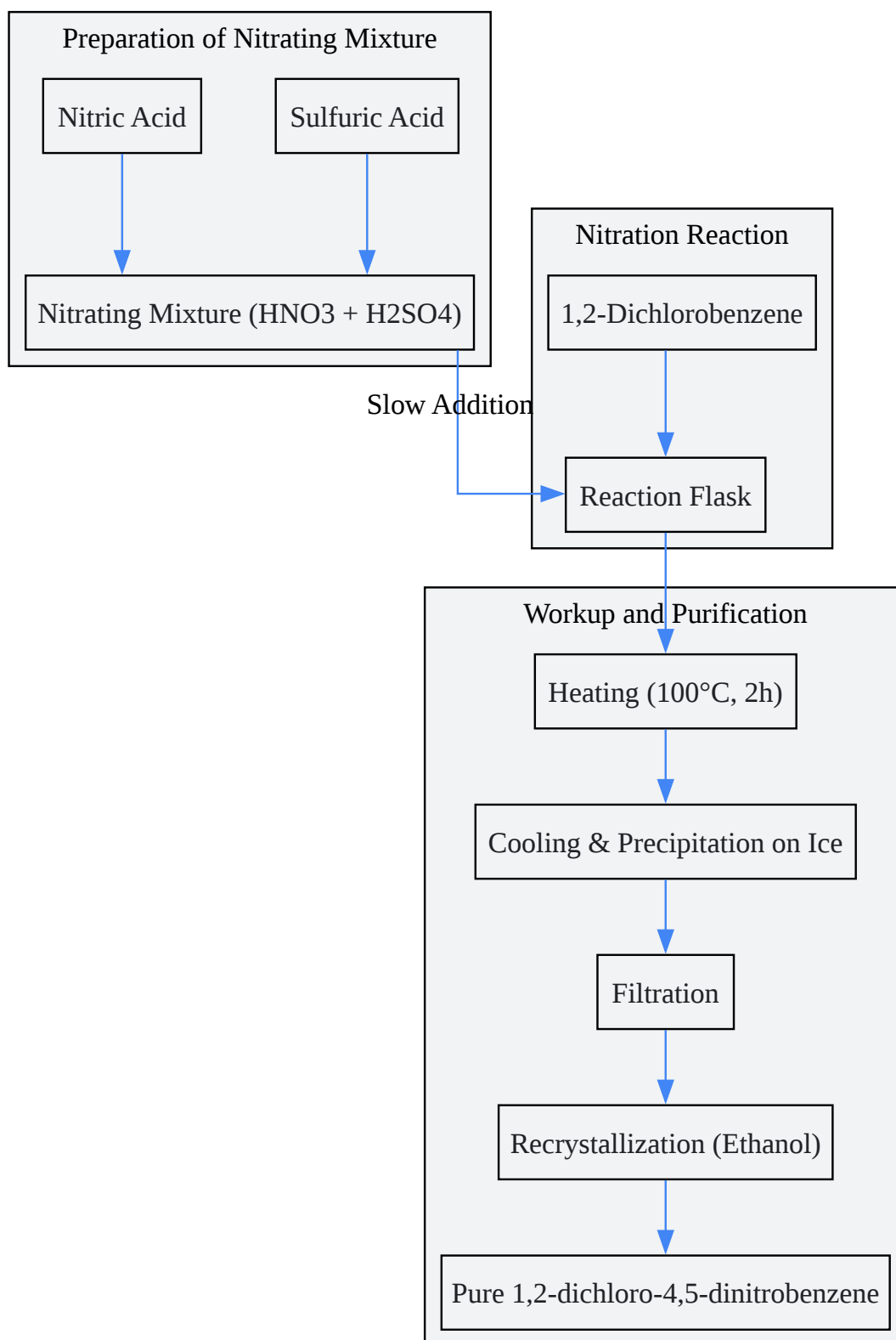
The primary industrial synthesis of **1,2-dichloro-4,5-dinitrobenzene** involves the nitration of 1,2-dichlorobenzene. This electrophilic aromatic substitution reaction utilizes a mixture of nitric acid and sulfuric acid.

## General Synthesis Protocol

A common laboratory-scale synthesis involves the careful addition of 1,2-dichlorobenzene to a nitrating mixture.

#### Experimental Protocol:

- Prepare a nitrating mixture by cautiously adding nitric acid to concentrated sulfuric acid in a flask, maintaining a low temperature with an ice bath.
- Slowly add 1,2-dichlorobenzene dropwise to the stirred nitrating mixture. The temperature should be carefully controlled to prevent runaway reactions.
- After the addition is complete, the reaction mixture is heated to facilitate the dinitration. A typical condition is heating at 100°C for 2 hours.<sup>[1]</sup>
- Upon completion, the reaction mixture is cooled and poured over crushed ice, leading to the precipitation of the crude product.
- The solid product is collected by filtration, washed with water to remove residual acid, and then purified by recrystallization, typically from ethanol.





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